

Navigating the Acquisition and Application of 4-Isopropylbenzohydrazide for Scientific Research

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Compound of Interest

Compound Name: 4-Isopropylbenzohydrazide

Cat. No.: B1346130

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

For researchers embarking on studies involving **4-Isopropylbenzohydrazide**, a critical initial step is the procurement of a high-purity, well-characterized compound. This technical guide provides a comprehensive overview of available purchasing options, a detailed synthesis protocol for in-house preparation, and standardized experimental procedures for evaluating its biological activity.

Sourcing 4-Isopropylbenzohydrazide: A Comparative Analysis

The availability of **4-Isopropylbenzohydrazide** for research purposes presents a nuanced landscape. While some major suppliers have discontinued the product or offer it with significant caveats, other vendors list it in their catalogs. The following table summarizes the offerings from various chemical suppliers. Researchers are strongly advised to contact these companies directly to confirm current availability, purity specifications, and to request a certificate of analysis.

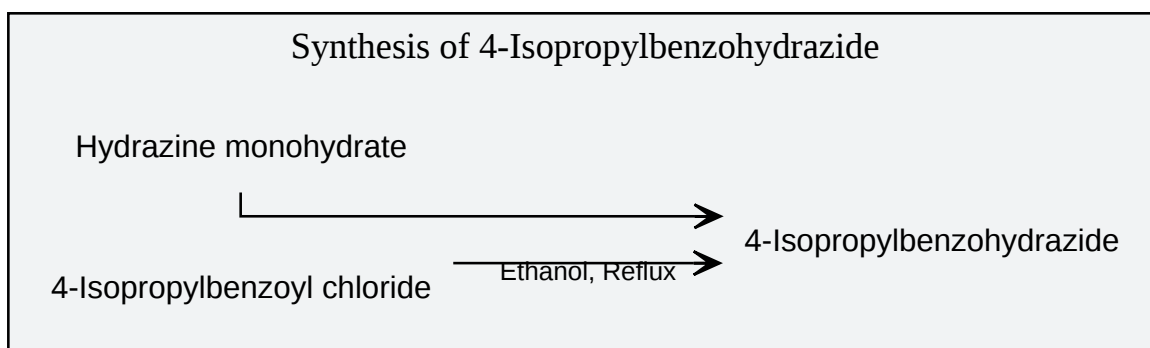
Supplier	Product/CAS Number	Purity	Available Quantities	Price	Notes
--INVALID-LINK--	PH011075 / 5351-24-6	Not specified	Not applicable	Not applicable	Product is discontinued and was sold "as-is" without analytical data. Buyer assumes responsibility for confirming identity and purity.
--INVALID-LINK--	MS-PH011075-500MG	Not specified	500mg	Price on Request	Appears to be linked to the discontinued Millipore/Sigma product. [1]
--INVALID-LINK--	CS-0314717 / 5351-24-6	Not specified	Not specified	Not specified	Listed in catalog; further details require direct inquiry. [2]

It is imperative for researchers to exercise due diligence when sourcing this compound, particularly given the discontinued status from major suppliers. Requesting and scrutinizing the certificate of analysis is a critical step to ensure the identity and purity of the purchased material.

In-House Synthesis of 4-Isopropylbenzohydrazide

For laboratories equipped for chemical synthesis, preparing **4-Isopropylbenzohydrazide** in-house offers a reliable alternative to commercial procurement. The following protocol is adapted from established synthetic methods for substituted benzohydrazides.[3]

Reaction Scheme



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Caption: Synthesis of **4-Isopropylbenzohydrazide** from 4-Isopropylbenzoyl chloride.

Experimental Protocol

Materials:

- Ethyl 4-isopropylbenzoate or 4-Isopropylbenzoyl chloride (10 mmol)
- Hydrazine monohydrate (excess, e.g., 5 mL)
- Ethanol (10 mL)
- Water
- Round-bottom flask
- Reflux condenser
- Filtration apparatus

Procedure:

- To a solution of ethyl 4-isopropylbenzoyl chloride (10 mmol) in ethanol (10 mL), add an excess of hydrazine monohydrate (5 mL).
- Reflux the reaction mixture for 24 hours.
- Allow the mixture to cool to room temperature.
- The resulting precipitate is collected by filtration.
- Wash the collected solid with water, followed by cold ethanol, to remove excess hydrazine.
- Dry the purified product to yield **4-Isopropylbenzohydrazide**.

Characterization: The product can be characterized by standard analytical techniques. The reported ¹H-NMR spectrum in DMSO-d₆ is as follows: δ 1.21 (d, 6H, 2 CH₃ of isopropyl), 2.93 (m, 1H, CH of isopropyl), 4.45 (s, 2H, NH₂), 7.31 (d, 2H, J= 8, ArH), 7.54 (d, 2H, J= 6.5, ArH), 9.67 (s, 1H, NH).[3]

Evaluation of Biological Activity: Experimental Protocols

Benzohydrazide derivatives have been reported to exhibit a range of biological activities, including antimicrobial and anticancer effects.[4][5] The following are detailed protocols for assessing the potential biological activity of **4-Isopropylbenzohydrazide**.

Antimicrobial Activity Assessment: Minimum Inhibitory Concentration (MIC) Assay

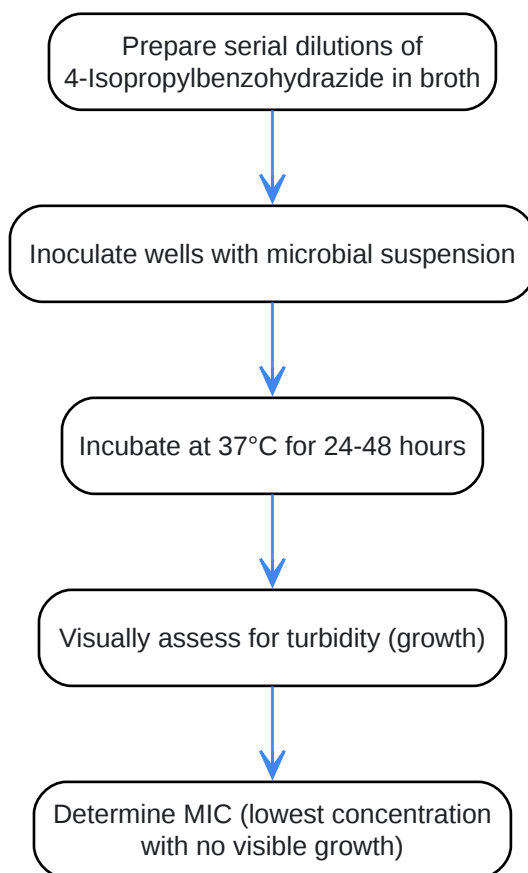
This protocol determines the lowest concentration of the compound that inhibits the visible growth of a microorganism.

Materials:

- **4-Isopropylbenzohydrazide**
- Bacterial strains (e.g., *Staphylococcus aureus*, *Escherichia coli*)

- Fungal strains (e.g., *Candida albicans*, *Aspergillus niger*)
- Nutrient broth (for bacteria) or Sabouraud dextrose broth (for fungi)
- Sterile 96-well microplates
- Standard antibiotic (e.g., Gentamicin) and antifungal (e.g., Fluconazole) as positive controls
- DMSO (for dissolving the compound)
- Incubator

Experimental Workflow:



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Caption: Workflow for the Minimum Inhibitory Concentration (MIC) assay.

Procedure:

- Prepare a stock solution of **4-Isopropylbenzohydrazide** in DMSO.
- In a 96-well plate, perform serial two-fold dilutions of the compound in the appropriate growth medium.
- Prepare a standardized inoculum of the test microorganism and add it to each well.
- Include positive controls (medium with microorganism and standard antimicrobial) and negative controls (medium with microorganism and DMSO).
- Incubate the plate at 37°C for 24 hours for bacteria and 48 hours for fungi.
- The MIC is determined as the lowest concentration of the compound at which there is no visible turbidity.[6]

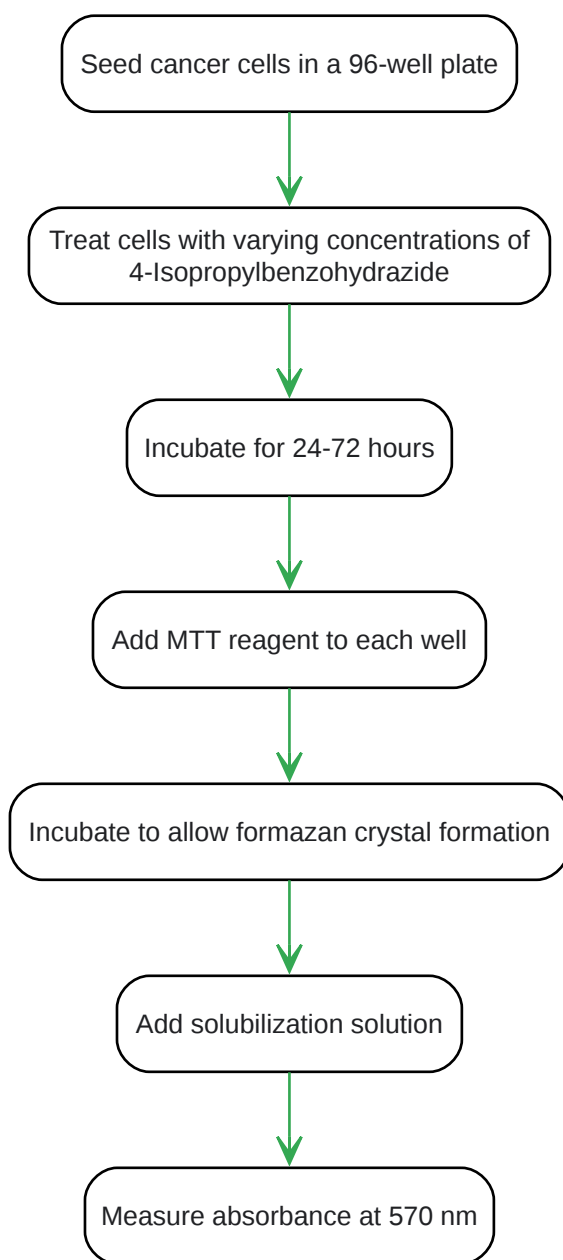
Anticancer Activity Assessment: MTT Cell Viability Assay

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability, proliferation, and cytotoxicity.

Materials:

- Cancer cell line (e.g., MCF-7, HCT116)
- Cell culture medium (e.g., DMEM) with fetal bovine serum (FBS)
- **4-Isopropylbenzohydrazide**
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- Solubilization solution (e.g., DMSO or acidified isopropanol)
- 96-well cell culture plates
- Microplate reader

Experimental Workflow:



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Caption: Workflow for the MTT cell viability assay.

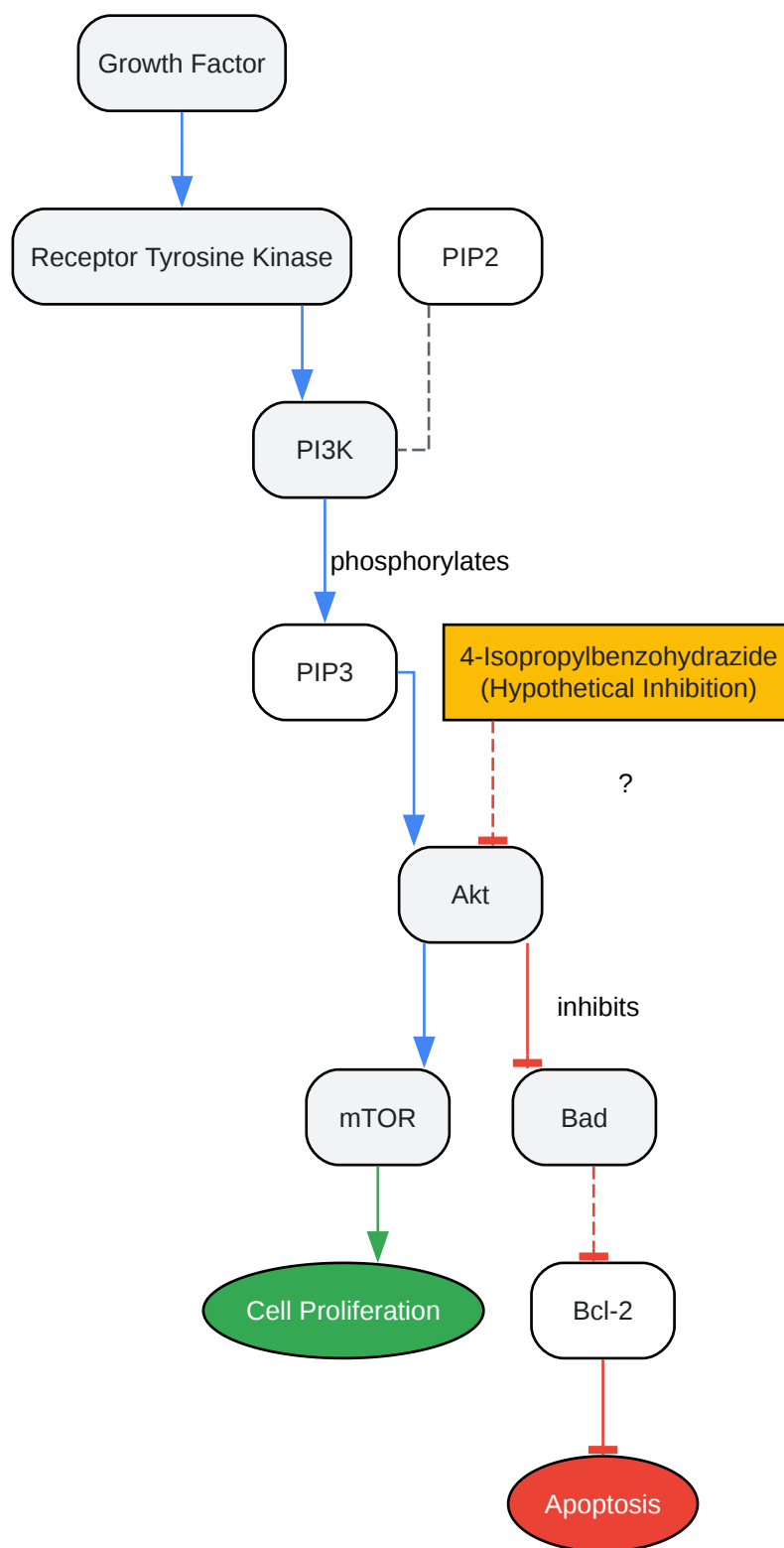
Procedure:

- Seed the cancer cells in a 96-well plate and allow them to adhere overnight.
- Treat the cells with various concentrations of **4-Isopropylbenzohydrazide** and incubate for a specified period (e.g., 24, 48, or 72 hours).

- Add MTT solution to each well and incubate for 2-4 hours to allow the formation of formazan crystals by viable cells.
- Add the solubilization solution to dissolve the formazan crystals.
- Measure the absorbance at 570 nm using a microplate reader. The absorbance is proportional to the number of viable cells.^{[7][8]}

Potential Signaling Pathway Involvement

While the specific molecular targets of **4-Isopropylbenzohydrazide** are not yet fully elucidated, many bioactive hydrazide derivatives are known to interfere with key cellular signaling pathways. Based on the reported activities of similar compounds, a plausible area of investigation would be their effect on pathways regulating cell survival and apoptosis, such as the PI3K/Akt pathway.



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Caption: Hypothetical inhibition of the PI3K/Akt signaling pathway by **4-Isopropylbenzohydrazide**.

This guide provides a foundational framework for researchers working with **4-Isopropylbenzohydrazide**. By carefully considering the sourcing of the compound and employing robust experimental protocols, scientists can generate reliable and reproducible data to advance their research objectives.

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